

Proper Disposal Procedures for tert-Butyl (3-oxocyclobutyl)carbamate (BOMCC)

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Compound of Interest

Compound Name: Bomcc

Cat. No.: B14887479

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For researchers, scientists, and drug development professionals handling tert-Butyl (3-oxocyclobutyl)carbamate (CAS No. 154748-49-9), referred to herein as **BOMCC**, adherence to proper disposal and handling protocols is essential for laboratory safety and environmental protection. This document provides a step-by-step guide for the safe disposal of **BOMCC**, based on available safety data sheets.

Immediate Safety and Handling Precautions

Before handling **BOMCC**, it is crucial to be familiar with its potential hazards and the necessary safety measures. The compound is a solid that may cause skin and serious eye irritation, and may also cause respiratory irritation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Use only outdoors or in a well-ventilated area. Avoid breathing dust.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid dust formation.

- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Disposal Plan

The primary disposal method for **BOMCC** is through an approved waste disposal plant. Always handle the waste in accordance with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- Containerization: Place the waste **BOMCC** into a suitable, labeled, and closed container to prevent leaks or spills.
- Labeling: Clearly label the container with the chemical name: "tert-Butyl (3-oxocyclobutyl)carbamate" and indicate that it is hazardous waste.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents and strong acids.
- Collection: Arrange for collection by a licensed hazardous waste disposal company.

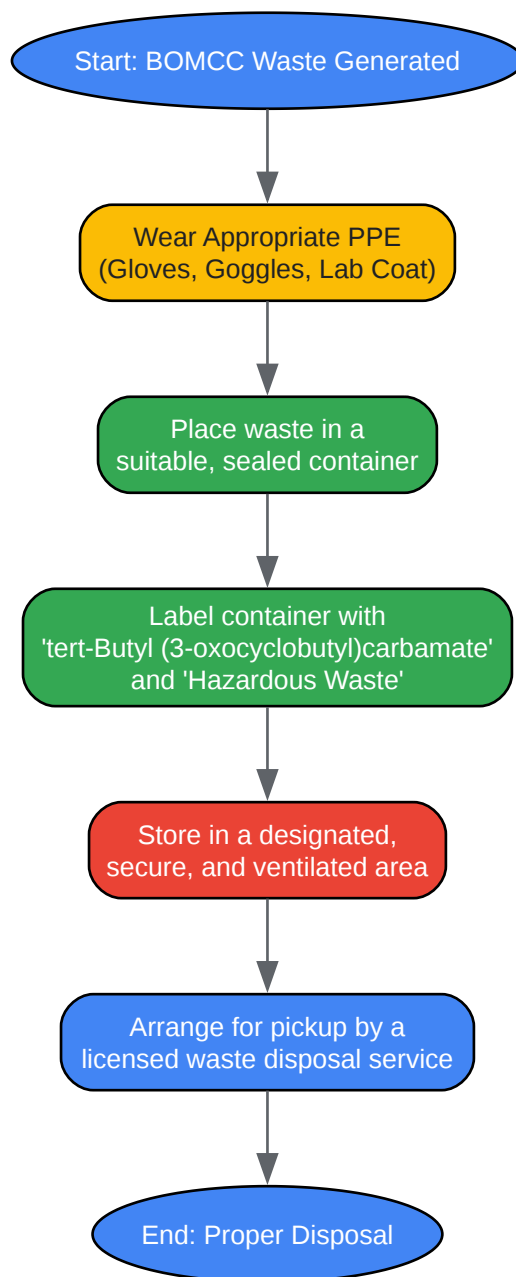
Quantitative Data Summary

Property	Value
Physical State	Solid
Appearance	Off-white
Molecular Formula	C9H15NO3
Molecular Weight	185.22 g/mol

Experimental Protocols

Currently, there are no publicly available, specific experimental protocols for the disposal of **BOMCC** beyond the general guidelines provided in the safety data sheet. The recommended procedure is to collect the chemical waste in a labeled, sealed container and have it disposed of by a certified hazardous waste management company.

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **BOMCC**.

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